

Refining protocols for consistent results in Digitalose assays

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Compound of Interest

Compound Name: Digitalose

Cat. No.: B1209599

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Welcome to the Technical Support Center for the DigiQuant™ Assay System. This guide is designed to help researchers, scientists, and drug development professionals achieve consistent and reliable results when quantifying digitalis glycosides.

Below you will find detailed troubleshooting guides, frequently asked questions (FAQs), and a comprehensive experimental protocol.

Frequently Asked Questions (FAQs)

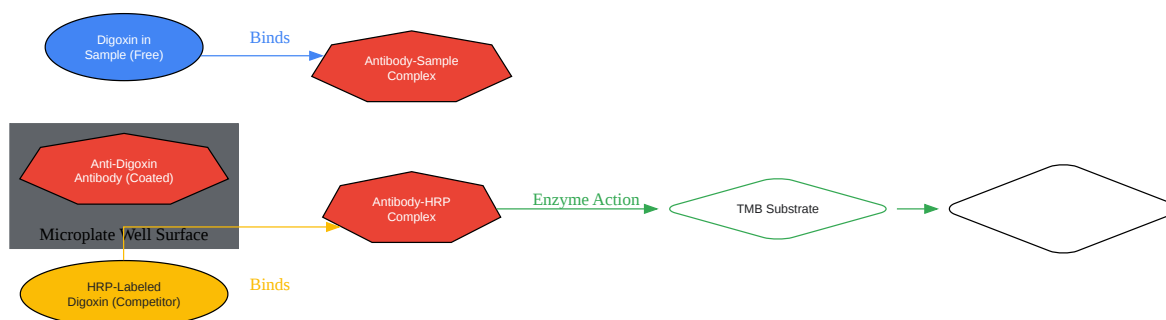
Q1: What is the principle of the DigiQuant™ assay? A1: The DigiQuant™ assay is a competitive enzyme-linked immunosorbent assay (ELISA). In this format, a known amount of enzyme-labeled digitalis glycoside (conjugate) competes with the digitalis glycoside in your sample for a limited number of binding sites on a specific antibody that is pre-coated onto the microplate wells.^{[1][2][3]} After an incubation period, unbound components are washed away. A substrate is then added, which reacts with the enzyme on the bound conjugate to produce a colored product. The intensity of the color is inversely proportional to the concentration of the digitalis glycoside in the sample; a weaker signal indicates a higher concentration of the analyte in the sample.^{[1][2]}

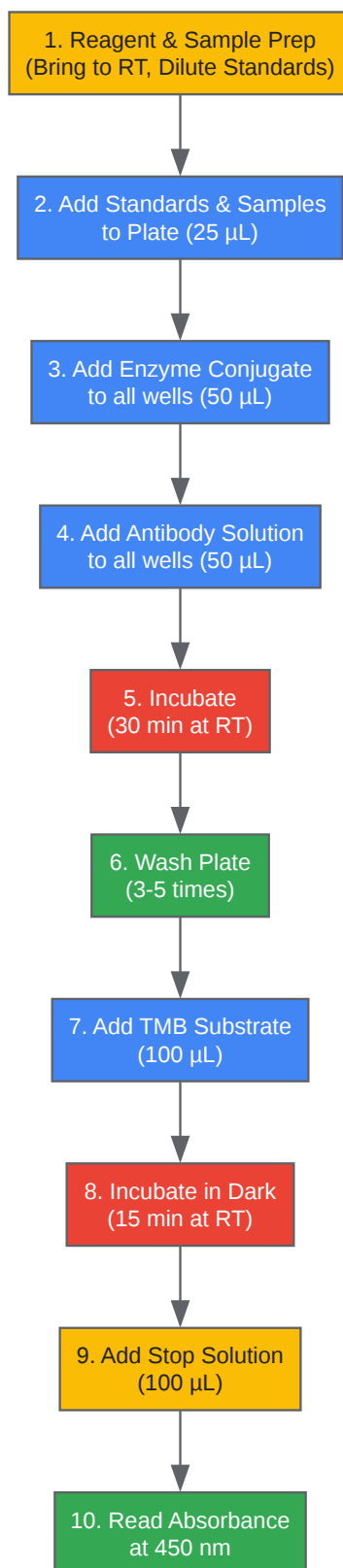
Q2: What is the typical dynamic range of this assay? A2: The typical dynamic range for quantifying digoxin is approximately 0.25 ng/mL to 5.0 ng/mL. Samples with concentrations expected to be outside this range should be diluted with the provided assay buffer.

Q3: What sample types are compatible with this assay? A3: This assay is primarily designed and validated for use with serum and plasma samples.[4] The use of other sample types, such as cell culture supernatants or tissue homogenates, would require independent validation.

Q4: How should I store the kit components? A4: Upon receipt, store the entire kit at 4°C. It is crucial to ensure that kit reagents, especially the lyophilized standard, are stored according to the protocol to prevent degradation, which can lead to poor standard curves.[5][6] Do not freeze the kit components. Allow all reagents to equilibrate to room temperature for at least 30-40 minutes before use.[7]

Experimental Workflow & Assay Principle





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